

Introduction: The Regulatory Reality of Halon 2202

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Compound of Interest

Compound Name: 1,2-Dibromo-1,1-difluoroethane

CAS No.: 75-82-1

Cat. No.: B1630539

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From the Desk of the Senior Application Scientist:

If you are accessing this guide, you likely encountered a "Stop Ship" notification from your chemical vendor or a compliance audit flag regarding Halon 2202.

First, a critical technical correction: In common industrial parlance, "Halon 2202" refers to Dibromodifluoroethane (

), specifically isomers like **1,2-Dibromo-1,1-difluoroethane** (CAS 75-82-1).^{[1][2][3][4]} Under the Montreal Protocol, this is NOT a Group II Halon (like 1301 or 1211). It is a Class I, Group VII Hydrobromofluorocarbon (HBFC).

This distinction is vital. While Group II Halons have "Critical Use Exemptions" (e.g., aviation), HBFCs were phased out of production on January 1, 1996, with virtually no exemptions other than Feedstock, Destruction, and Essential Laboratory Use.

This guide provides the troubleshooting logic required to legally acquire, use, and dispose of Halon 2202 for drug development and research.

Module 1: Regulatory Classification & Procurement

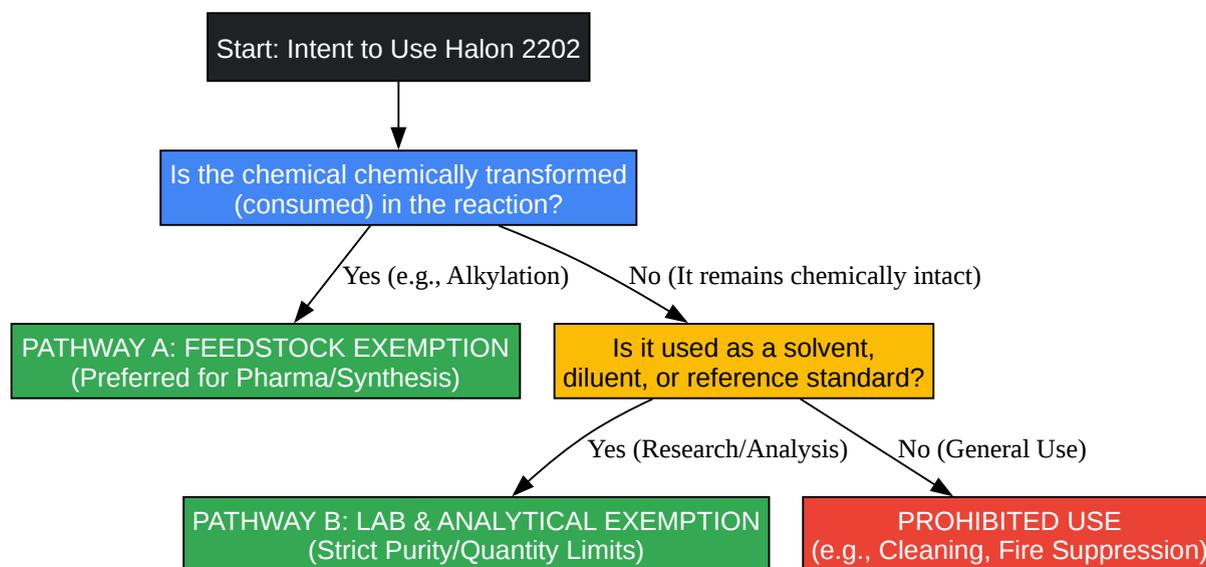
The Core Conflict: You need Halon 2202 as an alkylating agent or specific solvent. The law says its production is banned.^[5] The Solution: You must classify your usage under one of two narrow exemptions.

Status Table: Halon 2202 (HBFCs)

Feature	Regulatory Detail
Chemical Family	Hydrobromofluorocarbon (HBFC)
Montreal Protocol	Class I, Group VII (Copenhagen Amendment)
ODP (Ozone Depletion Potential)	~0.5 - 1.0 (varies by isomer)
Production Status	Banned (since 1996)
Import/Export	Prohibited unless for Feedstock or Laboratory/Analytical (L&A) use.

Troubleshooting Logic: Can I Buy This?

Use the following logic flow to determine if your intended experiment is compliant.



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Figure 1: Decision matrix for determining regulatory eligibility of Halon 2202 under Montreal Protocol and EPA 40 CFR Part 82.

Module 2: The Feedstock Exemption (Pharma Pathway)

In drug development, Halon 2202 is often used as a reagent to introduce difluoro- or bromo-moieties. If the Halon 2202 is consumed during the reaction (converted into a new chemical structure), it qualifies as Feedstock.[6]

- Regulatory Stance: Feedstock is not counted against a country's consumption cap because it is not emitted into the atmosphere; it is transformed.[7]
- Key Requirement: You must maintain a Mass Balance record proving transformation.

Protocol: Calculating Mass Balance for Compliance

Scenario: You are using Halon 2202 to synthesize a fluorinated intermediate. The Formula:

- = Emissions (Must be negligible/captured)
- = Input (Quantity purchased/injected)
- = Product (Quantity converted to new molecule)
- = Destroyed (Quantity sent to approved destruction)

Troubleshooting FAQ:

Q: My vendor demands a "Feedstock Certification" before shipping. What is this? A: This is a legal affidavit. You must certify that the ODS will be "entirely consumed (except for trace quantities)" in a chemical process.

- Action: Verify your stoichiometry. If you use Halon 2202 in excess (e.g., 5 equivalents) and only 1 equivalent reacts, the remaining 4 equivalents must be recaptured and destroyed, not vented.

Q: Can I use it as a solvent for the reaction? A: CAUTION. If it acts only as a solvent (Process Agent) and is not chemically changed, it does not automatically qualify as feedstock. It falls under "Process Agent" rules, which are far stricter and capped globally. If possible, redesign the experiment to use it as a reactant (Feedstock) or switch to a non-ODS solvent.

Module 3: Laboratory & Analytical (L&A) Use Exemption

If you are using Halon 2202 as a reference standard (e.g., for NMR calibration) or extraction solvent where it is not consumed, you must rely on the Global Laboratory and Analytical Use Exemption.

Critical Constraints (per Decision XXXI/5):

- Purity: The substance must be high purity (>99.0% or >99.5% depending on grade).
- Container Size: Must be supplied in containers <3 Liters (or glass ampoules <10ml).
- No Resale: You cannot resell the chemical or the mixture.

Workflow: Managing L&A Inventory



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Figure 2: Mandatory workflow for Laboratory & Analytical Use. Note the prohibition on evaporation.

Module 4: Disposal & Destruction (The "Zero Venting" Rule)

The most common compliance violation in research labs is venting volatile ODS into the fume hood. This is illegal for Class I substances.

Troubleshooting FAQ:

Q: The rotary evaporator trap contains recovered Halon 2202. Can I pour it into the general organic waste carboy? A:NO.

- Reasoning: General organic waste streams often go to fuel blending or standard incineration, which may not meet the 99.99% Destruction and Removal Efficiency (DRE) required for Halons.
- Protocol: Segregate Halon 2202 waste into a dedicated container labeled "Class I ODS Waste - For Destruction." Contact your EHS officer to ensure it is sent to a facility using Argon Plasma Arc or Rotary Kiln Incineration specifically permitted for Halon destruction.

Q: What happens if I accidentally release vapors? A: Document it immediately.

- US Labs: Significant releases may trigger reporting requirements under EPCRA (Emergency Planning and Community Right-to-Know Act), though the threshold for Halon 2202 (HBFCs) is high. However, repeated "accidental" venting is a violation of the Clean Air Act venting prohibition.

Summary of Key Actions

Action	Feedstock Use	Lab & Analytical Use
Purchasing	Sign "Feedstock Certification"	Sign "Lab Use Certification"
Volume Limit	None (Industrial scale allowed)	Max 3L containers
Fate of Chemical	Chemically Converted	Recaptured & Destroyed
Accounting	Mass Balance (Input vs. Product)	Inventory Log (In vs. Waste Out)

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